Commercial Sourcing & Technical Guide: Boc-(S)-phenyl-L-Cysteine

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Compound of Interest

Compound Name:	*Boc-(S)-phenyl-L-Cys*
Cat. No.:	*B12319202*

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Executive Summary & Strategic Sourcing Reality

Boc-(S)-phenyl-L-Cysteine (N-

-t-Butoxycarbonyl-S-phenyl-L-cysteine) is a specialized non-canonical amino acid used in peptidomimetics to introduce aromatic hydrophobic interactions or as a precursor for native chemical ligation (NCL) via aryl thioesters.

Critical Sourcing Insight: Unlike standard building blocks (e.g., Boc-Ala-OH), this specific derivative is rarely available as an off-the-shelf catalog item with a fixed lead time. Most requests to major vendors will result in a "Custom Synthesis" quote, leading to high costs ($500+/g) and long lead times (4-6 weeks).

Recommended Strategy: The most efficient and cost-effective route for research scale (<50g) is to purchase the commercially available core amino acid, S-Phenyl-L-Cysteine (CAS 34317-61-8), and perform a standard N-Boc protection in-house. This guide details both the sourcing landscape for the core material and the validated protocol for conversion.

Chemical Profile & Specifications

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Property	Specification
Target Compound	Boc-(S)-phenyl-L-Cysteine
Chemical Formula	
Molecular Weight	~297.37 g/mol
Core Material (Precursor)	S-Phenyl-L-Cysteine (Free Acid)
Core CAS Number	34317-61-8
Chirality	L-Isomer (-configuration at -carbon)
Solubility	Soluble in DMF, DCM, MeOH (after protection)
Stability	S-Phenyl group is stable to TFA (Standard Boc deprotection)

Structural Verification

The "S-phenyl" designation refers to a thiophenyl ether moiety (

) attached to the

-carbon, not a phenyl group on the carbon chain itself.

Sourcing Landscape: The "Make vs. Buy" Decision

The following decision tree illustrates the optimal sourcing workflow based on your project's scale and timeline.

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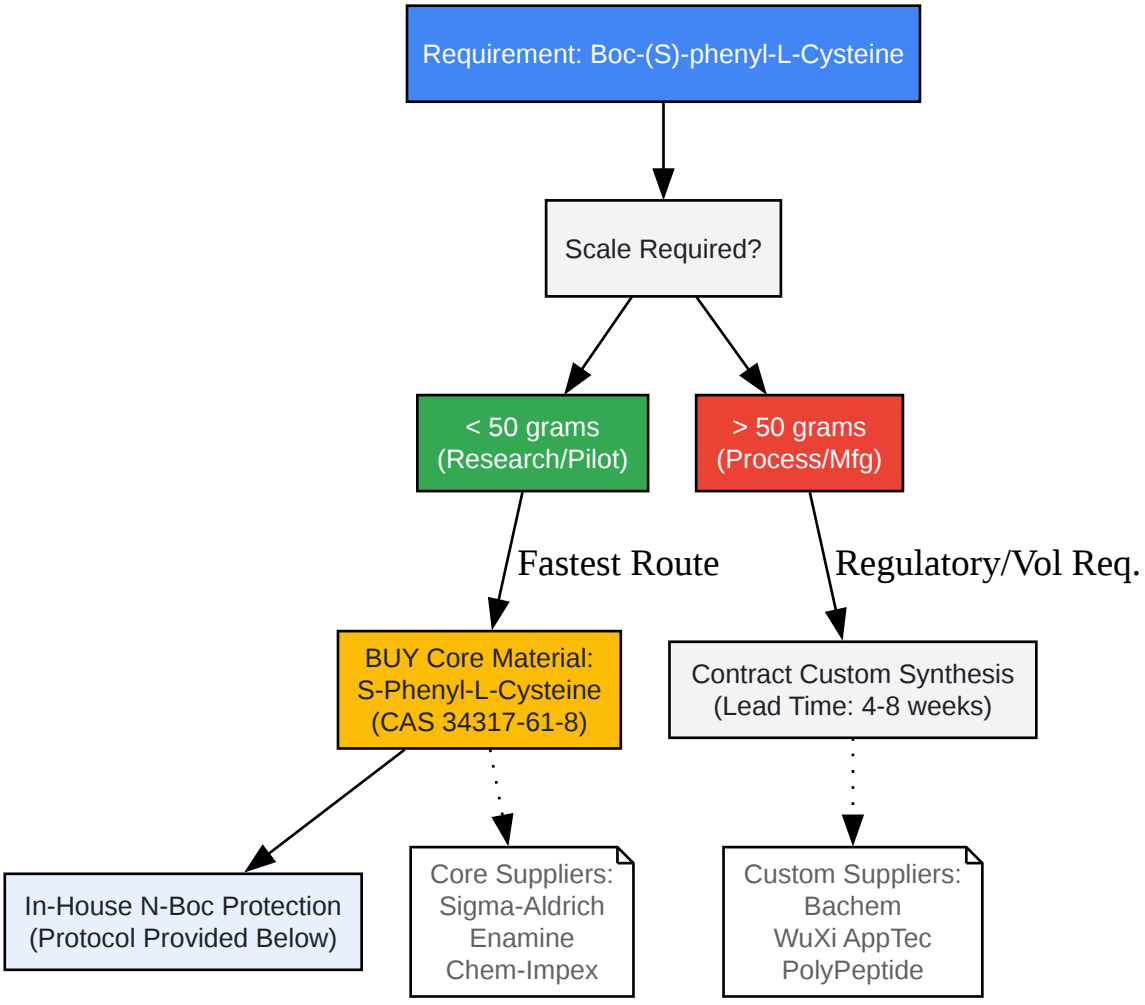

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Figure 1: Strategic sourcing decision tree prioritizing time-to-delivery for research scales.

Validated Suppliers (Core Material: CAS 34317-61-8)

- Sigma-Aldrich (MilliporeSigma): Listed as "S-Phenyl-L-cysteine". High reliability for small gram quantities.
- Enamine: Excellent source for building blocks; often has stock in US/EU warehouses.
- Chem-Impex International: Specializes in amino acids; frequently stocks the free acid form.
- Bachem: Premium supplier. Likely requires inquiry for this specific derivative but ensures high enantiomeric purity (>99% ee).

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Technical Protocol: In-House Synthesis (Boc-Protection)

If you proceed with the recommended "Buy Core + Protect" strategy, use the following standard operating procedure (SOP). This protocol is designed to minimize racemization and maximize yield.

Reaction Scheme

Materials

- Starting Material: S-Phenyl-L-Cysteine (1.0 eq)
- Reagent: Di-tert-butyl dicarbonate (

) (1.1 eq)
- Base: 1N NaOH
- Solvent: 1,4-Dioxane (or THF) / Water (1:1 v/v)

Step-by-Step Methodology

- Dissolution: In a round-bottom flask, suspend S-Phenyl-L-Cysteine (e.g., 10 mmol) in a mixture of 1,4-dioxane (20 mL) and water (10 mL).
- Basification: Cool the mixture to 0°C in an ice bath. Add 1N NaOH (approx. 10-11 mL) dropwise to adjust pH to ~9–10. Note: Do not exceed pH 11 to prevent racemization.
- Addition: Add

  (11 mmol) dissolved in a small amount of dioxane dropwise over 15 minutes.
- Reaction: Remove the ice bath and allow the mixture to stir at Room Temperature (RT) for 12–16 hours. Monitor by TLC (ninhydrin stain will disappear) or LC-MS.
- Work-up:
  - Evaporate the dioxane under reduced pressure (Rotavap).

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- Dilute the remaining aqueous residue with water (20 mL).
- Wash with Diethyl Ether (

  mL) to remove unreacted

  .
- Acidification: Cool the aqueous phase to 0°C and carefully acidify to pH 2–3 using 1N HCl or KHSO

  solution. The product should precipitate or form an oil.
- Extraction: Extract the product into Ethyl Acetate (

  mL).

- Isolation: Wash the combined organic layers with brine, dry over anhydrous Na

  SO

  , filter, and concentrate in vacuo.
- Purification: Usually yields a clean white foam/solid. If necessary, recrystallize from EtOAc/Hexanes.

Quality Control (QC) Criteria

Test	Acceptance Criteria	Method
Purity	> 98%	HPLC (C18, ACN/H2O gradient)
Identity	Matches Structure	1H-NMR (DMSO-d6)
Chirality	> 99% ee	Chiral HPLC or Optical Rotation

Application in Solid Phase Peptide Synthesis (SPPS)[2][3]

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When using **Boc-(S)-phenyl-L-Cys**teine in peptide synthesis, specific handling is required due to the sulfur chemistry.

Workflow & Compatibility

The S-phenyl group is an aryl sulfide. Unlike alkyl sulfides (e.g., Met, Cys(Trt)), aryl sulfides are:

- Stable to TFA: The S-Ph bond is robust. Standard Boc removal (50% TFA/DCM) or Fmoc cleavage (Piperidine) will not remove the phenyl group. It is a permanent modification in the context of standard SPPS.
- Oxidation Risk: While less prone to oxidation than Methionine, the sulfur can still form sulfoxides (

) if exposed to strong oxidants. Avoid high concentrations of oxidizers during cleavage.



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Figure 2: Integration of Boc-Cys(Ph)-OH into standard Boc-SPPS cycles.

Troubleshooting

- Solubility: If the protected amino acid is difficult to dissolve in pure DCM during coupling, add a small amount of DMF (up to 10%).
- Racemization: Use HOBt/DIC or HBTU/DIPEA activation. Avoid prolonged pre-activation times.

References

- Synthesis of S-Phenyl-L-Cysteine

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- Title: Highly efficient preparation of active S-phenyl-L-cysteine with tryptophan synthase using a chemoenzymatic method.[1][2][3]
- Source: BMC Biotechnology (2019).[1]
- URL:[Link]

- Core Material Supplier (Sigma-Aldrich)
  - Title: S-Phenyl-L-cysteine Product Page.[1][2][3][4]
  - Source: Sigma-Aldrich.
- Cysteine Protecting Groups in SPPS
  - Title: Understanding Acid Lability of Cysteine Protecting Groups.[5][6]
  - Source: Molecules (NIH/PMC).
  - URL:[Link]
- Ullmann-type Arylation (Alternative Synthesis)

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Sources

- 1. Highly efficient preparation of active S-phenyl-L-cysteine with tryptophan synthase using a chemoenzymatic method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Highly efficient preparation of active S-phenyl-L-cysteine with tryptophan synthase using a chemoenzymatic method - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. EP0968997B1 - Process for S-aryl-L-cysteine and derivatives - Google Patents [patents.google.com]

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- 5. Understanding Acid Lability of Cysteine Protecting Groups - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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